

# "benchmark studies of Dicyclopenta[cd,jk]pyrene in organic photovoltaics"

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# Dicyclopenta[cd,jk]pyrene in Organic Photovoltaics: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

**Dicyclopenta[cd,jk]pyrene** (DCPP) and its derivatives are emerging as a compelling class of non-fullerene acceptors (NFAs) in the field of organic photovoltaics (OPVs). Their unique fused-ring structure offers potential advantages in terms of tunable electronic properties, light absorption, and charge transport. This guide provides a comparative overview of DCPP-based materials in OPVs, summarizing available data and placing it in the context of established alternative materials.

While direct, side-by-side benchmark studies of DCPP-based OPVs against other leading NFA or fullerene-based systems are not extensively available in publicly accessible literature, this guide synthesizes the existing research on DCPP and provides a comparison with well-characterized, high-performing non-fullerene acceptors to offer a valuable reference for researchers in the field.

# Performance Comparison of Non-Fullerene Acceptors



To provide a benchmark for the performance of DCPP-based materials, the following table summarizes the photovoltaic performance of a state-of-the-art non-fullerene acceptor, Y6, in a ternary blend organic solar cell. This data, from a study on dicyclopentadithienothiophene-based NFAs, serves as a reference for the current capabilities of high-efficiency OPVs.[1]

| Donor:Accept<br>or:NFA   | VOC (V) | JSC (mA/cm²) | FF (%) | PCE (%) |
|--------------------------|---------|--------------|--------|---------|
| PM6:Y6                   | 0.85    | 25.48        | 70.4   | 15.26   |
| PM6:Y6:INDCDT<br>T-b16   | 0.84    | 26.12        | 74.3   | 16.27   |
| PM6:Y6:INFDCD<br>TT-b16  | 0.84    | 25.12        | 69.1   | 14.58   |
| PM6:Y6:INCIDC<br>DTT-b16 | 0.84    | 25.87        | 69.5   | 15.11   |
| PM6:Y6:INBrDC<br>DTT-b16 | 0.84    | 25.91        | 69.9   | 15.14   |

# **Experimental Protocols**

The following sections detail typical experimental methodologies for the fabrication and characterization of organic solar cells, which are applicable to devices based on DCPP and other non-fullerene acceptors.

#### **Device Fabrication**

A common architecture for organic solar cells is the inverted bulk heterojunction (BHJ) structure. A generalized fabrication protocol is as follows:

- Substrate Preparation: Indium tin oxide (ITO)-coated glass substrates are sequentially cleaned by ultrasonication in a series of solvents, typically detergent, deionized water, acetone, and isopropanol.
- Electron Transport Layer (ETL) Deposition: A thin layer of a suitable ETL material, such as zinc oxide (ZnO) or a self-assembled monolayer, is deposited onto the ITO substrate. This



layer facilitates electron extraction and blocks holes.

- Active Layer Deposition: The photoactive layer, consisting of a blend of a donor polymer and a non-fullerene acceptor (such as a DCPP derivative), is typically deposited via spin-coating from a solution in an organic solvent (e.g., chloroform, chlorobenzene). The ratio of donor to acceptor and the choice of solvent and any additives are critical parameters that require optimization.
- Hole Transport Layer (HTL) Deposition: A hole transport layer, such as molybdenum oxide (MoO₃), is then deposited on top of the active layer. This layer facilitates hole extraction and blocks electrons.
- Electrode Deposition: Finally, a top metal electrode, typically silver (Ag) or aluminum (Al), is deposited via thermal evaporation to complete the device.

#### Characterization

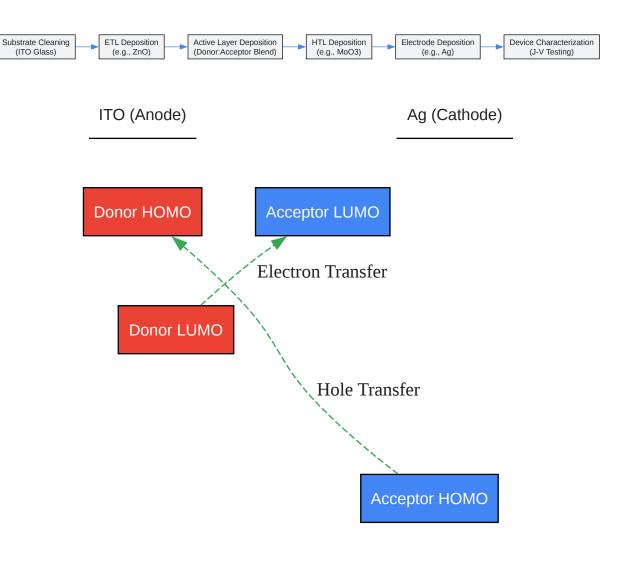
The performance of the fabricated OPV devices is characterized under simulated solar illumination (AM 1.5G, 100 mW/cm<sup>2</sup>). Key performance parameters are determined from the current density-voltage (J-V) characteristics:

- Open-Circuit Voltage (VOC): The maximum voltage a solar cell can produce when no current is flowing.
- Short-Circuit Current Density (JSC): The maximum current density a solar cell can produce when the voltage across it is zero.
- Fill Factor (FF): A measure of the "squareness" of the J-V curve, representing the ratio of the maximum power from the solar cell to the product of VOC and JSC.
- Power Conversion Efficiency (PCE): The overall efficiency of the solar cell in converting light energy into electrical energy, calculated as (VOC \* JSC \* FF) / Pin, where Pin is the incident light power density.

## Visualizing the OPV Workflow and Energy Levels

The following diagrams illustrate the typical workflow for organic solar cell fabrication and the energy level alignment in a bulk heterojunction device.





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### References

- 1. Dicyclopentadithienothiophene-based non-fullerene acceptors for ternary blend organic photovoltaics Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
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